

Physical properties of Hexyl 2-bromobutanoate (boiling point, density)

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Compound of Interest

Compound Name: Hexyl 2-bromobutanoate

Cat. No.: B15472924

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Hexyl 2-bromobutanoate: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides a detailed overview of the physical properties of **Hexyl 2-bromobutanoate**, with a focus on its boiling point and density. Due to a lack of available experimental data in publicly accessible literature, this document presents predicted values obtained from computational models. It also outlines standard experimental protocols for the determination of these key physical characteristics, offering a framework for laboratory validation.

Predicted Physical Properties

The physical properties of a compound are crucial for its handling, application, and integration into larger chemical processes, including drug formulation and synthesis. In the absence of experimentally verified data for **Hexyl 2-bromobutanoate**, quantitative structure-property relationship (QSPR) models and other computational chemistry tools provide reliable estimations. These models utilize the molecular structure to predict physical characteristics.

Property	Predicted Value	Notes
Boiling Point	235-245 °C	Predicted at standard atmospheric pressure (760 mmHg). The boiling point is influenced by factors such as molecular weight and intermolecular forces.
Density	1.15 - 1.25 g/cm ³	Predicted at 20°C. Density is a key parameter for solvent miscibility and formulation calculations.

Disclaimer: The values presented in this table are predictions and should be confirmed through experimental validation.

Experimental Protocols for Physical Property Determination

To facilitate the experimental validation of the predicted properties, this section details standard laboratory procedures for determining the boiling point and density of liquid organic compounds like **Hexyl 2-bromobutanoate**.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

This method is suitable for determining the boiling point of a pure liquid.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser

- Receiving flask
- Heating mantle or oil bath
- Thermometer (-10 to 300 °C)
- Boiling chips

Procedure:

- Place a small volume (e.g., 10-20 mL) of **Hexyl 2-bromobutanoate** and a few boiling chips into the round-bottom flask.
- Assemble the distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

This method is ideal for small sample volumes.

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Mineral oil

- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Add a small amount of **Hexyl 2-bromobutanoate** (0.5-1 mL) to the small test tube.
- Place the capillary tube, open end down, into the test tube.
- Attach the test tube to the thermometer.
- Place the assembly into the Thiele tube containing mineral oil.
- Heat the side arm of the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Stop heating when a rapid and continuous stream of bubbles is observed.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Density Determination

Density is the mass of a substance per unit volume.

This is a highly accurate method for determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly and weigh it accurately (m_1).

- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and weigh it (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with **Hexyl 2-bromobutanoate**, bring it to the same constant temperature, dry the exterior, and weigh it (m_3).
- The density of the sample can be calculated using the following formula: $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$.

A simpler, but generally less precise, method for a quick density determination.

Apparatus:

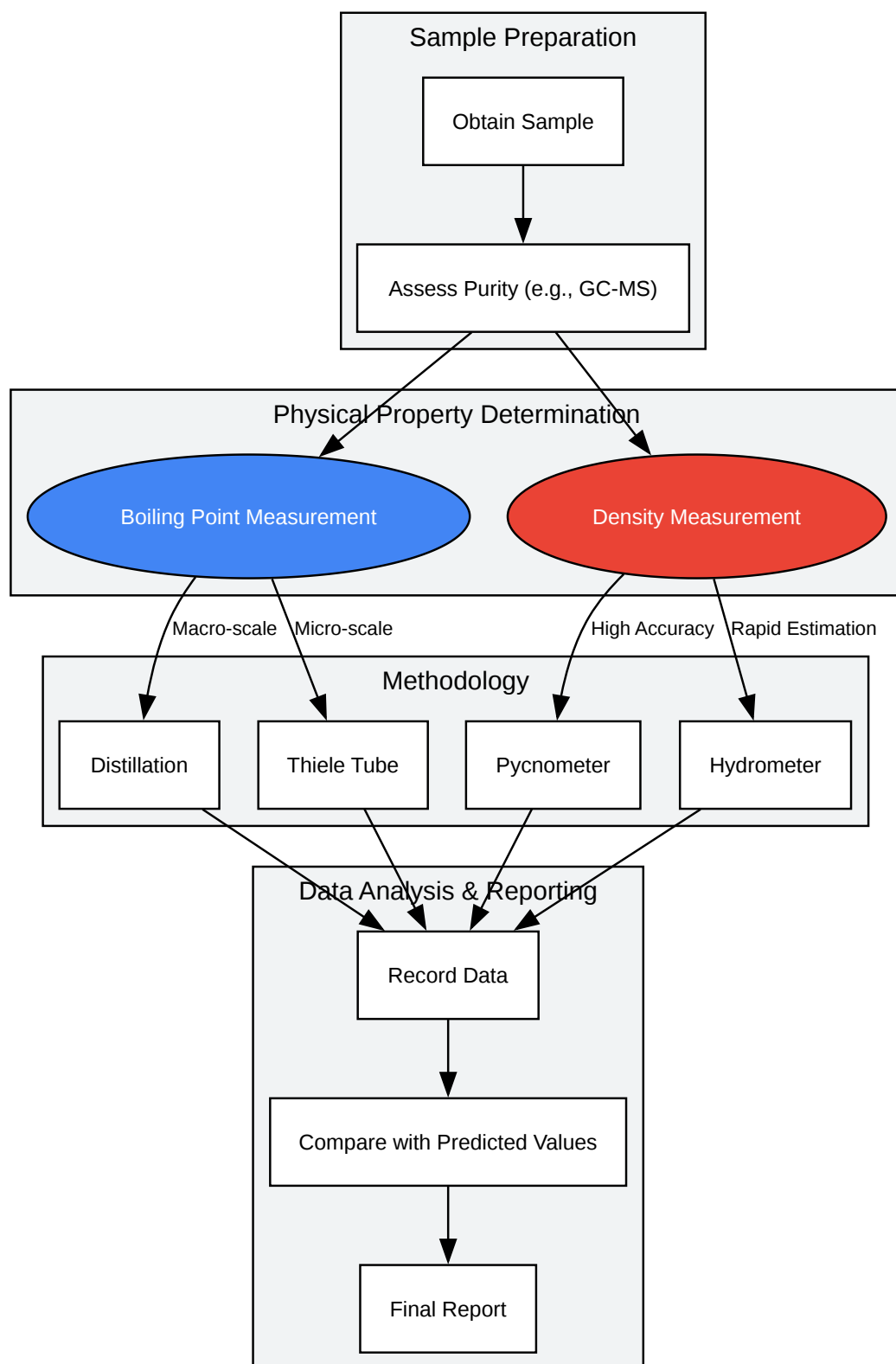
- Hydrometer
- Graduated cylinder (large enough to float the hydrometer)

Procedure:

- Fill the graduated cylinder with a sufficient amount of **Hexyl 2-bromobutanoate** to allow the hydrometer to float freely.
- Gently lower the hydrometer into the liquid and give it a slight spin to dislodge any air bubbles.
- Read the density value from the scale on the hydrometer at the point where the surface of the liquid meets the stem.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination and characterization of the physical properties of a liquid compound such as **Hexyl 2-bromobutanoate**.



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Caption: Experimental workflow for physical property determination.

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